

Personal protective equipment for handling (+/-)-Strigol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+/-)-Strigol

Cat. No.: B013464

[Get Quote](#)

Essential Safety and Handling Guide for (+/-)-Strigol

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **(+/-)-Strigol**. Adherence to these procedures is critical for ensuring personal safety and proper disposal.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **(+/-)-Strigol** to minimize exposure and ensure safety.^[1]

PPE Category	Item	Specification/Notes
Eye and Face Protection	Safety glasses with side-shields or goggles	Must be worn to prevent eye contact. [1]
Face shield	Recommended when there is a risk of splashing or dust generation. [1]	
Hand Protection	Protective gloves	Material to be selected based on compatibility with the substance.
Body Protection	Protective clothing	A lab coat or other protective clothing should be worn to prevent skin contact. [1]
Respiratory Protection	Dust respirator	Recommended if ventilation is inadequate or if dust is generated. [1]

Experimental Protocols: Safe Handling and Disposal

Handling (+/-)-Strigol:

- Ventilation: Always handle **(+/-)-Strigol** in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin and eyes.[\[1\]](#) Do not breathe in dust or fumes.[\[1\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in the handling area.[\[1\]](#) Wash hands thoroughly with soap and water after handling.[\[1\]](#)
- Spill Management: In case of a spill, immediately clean it up using dry procedures to avoid generating dust.[\[1\]](#) Wear full protective equipment during cleanup.[\[1\]](#) The spilled material should be collected in a clean, dry, and sealable labeled container for disposal.[\[1\]](#)

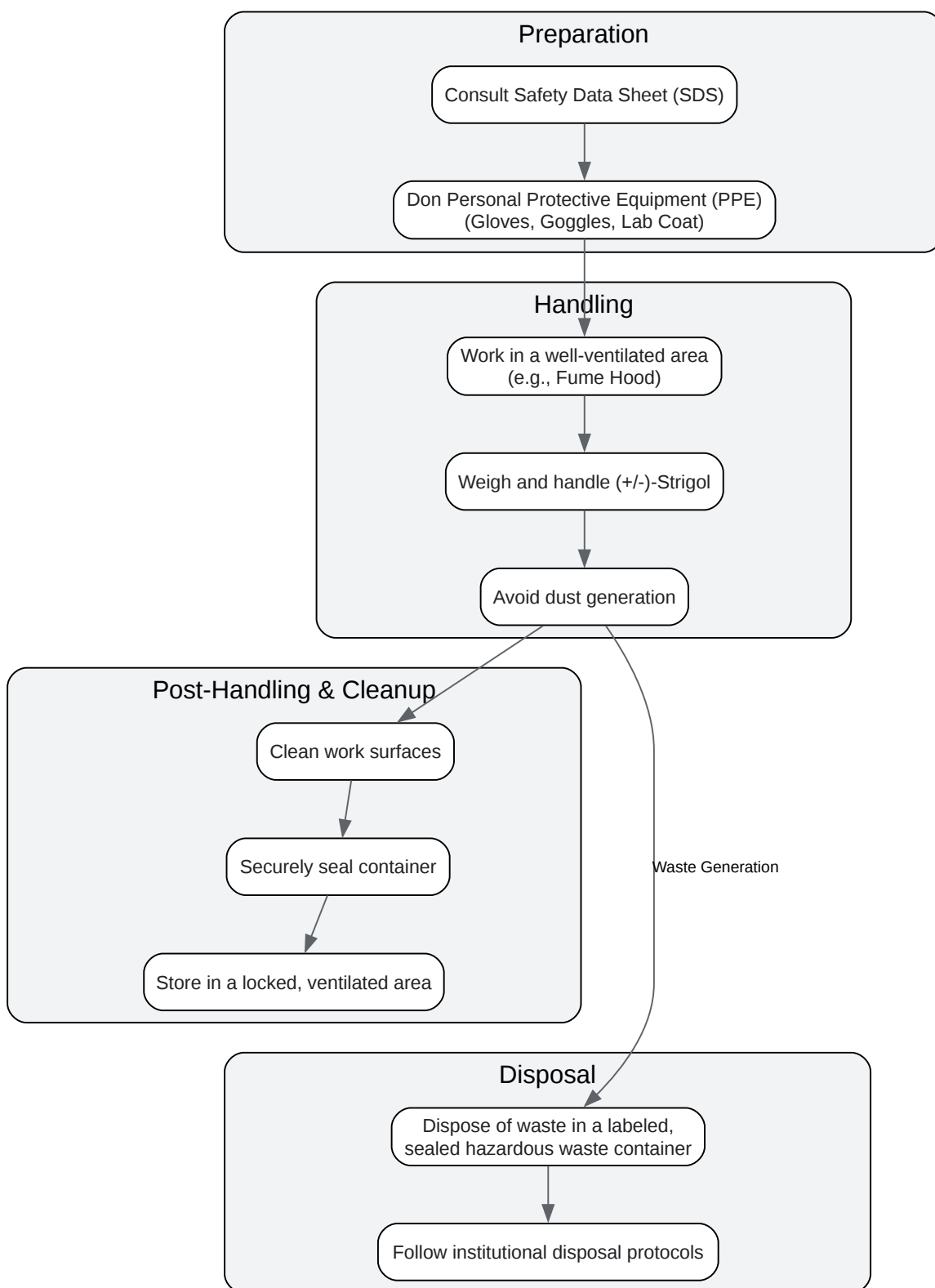
Storage:

- Store **(+/-)-Strigol** in a tightly closed container in a well-ventilated and secure (locked up) location.[\[1\]](#)

Disposal Plan:

- Dispose of **(+/-)-Strigol** and its container at an authorized hazardous or special waste collection point.[\[1\]](#) Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow for Safe Handling of (+/-)-Strigol



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [Personal protective equipment for handling (+/-)-Strigol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b013464#personal-protective-equipment-for-handling-strigol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com